

# Proper Disposal of TmPyPB: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TmPyPB

Cat. No.: B1422272

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This document provides essential safety and logistical information for the proper disposal of **TmPyPB** (1,3,5-Tri[(3-pyridyl)-phen-3-yl]benzene), a compound commonly used in organic electronics research. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Chemical and Physical Properties of TmPyPB

A summary of the key quantitative data for **TmPyPB** is presented below.

Property	Value
Chemical Name	1,3,5-Tri[(3-pyridyl)-phen-3-yl]benzene
Synonyms	Tm3PyPB, 1,3,5-Tris(3-pyridyl-3-phenyl)benzene
CAS Number	921205-03-0
Molecular Formula	C <sub>39</sub> H <sub>27</sub> N <sub>3</sub>
Molecular Weight	537.65 g/mol
Appearance	White powder/crystals
Melting Point	195 - 200 °C
Purity	>99.0% (sublimed)

## Health and Safety Information

While one safety data sheet indicates that **TmPyPB** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008, another source suggests it may cause skin irritation, serious eye irritation, and respiratory irritation[1][2]. Therefore, it is imperative to handle this chemical with appropriate safety precautions.

### Safe Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a fume hood[1].
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear approved safety glasses or goggles with side shields[1].
  - Hand Protection: Handle with compatible chemical-resistant gloves[1].
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact[1].
- General Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling[1].

## Step-by-Step Disposal Protocol for TmPyPB

The following steps outline the recommended procedure for the disposal of **TmPyPB** waste. This process should be carried out in accordance with all applicable local, state, and national regulations.

### 1. Waste Identification and Segregation:

- Collect all waste materials containing **TmPyPB**, including unused product, contaminated consumables (e.g., gloves, wipes, weighing paper), and empty containers.
- Segregate **TmPyPB** waste from other chemical waste streams to avoid cross-contamination and ensure proper disposal.

### 2. Waste Containment:

- Place solid **TmPyPB** waste in a clearly labeled, sealed container. The container should be compatible with the chemical and in good condition.

- For solutions containing **TmPyPB**, use a labeled, leak-proof container.

### 3. Disposal of Unused **TmPyPB**:

- Unused or waste **TmPyPB** should be disposed of through an accredited and licensed hazardous waste disposal contractor[1].
- The primary recommended method of disposal is incineration[1].
- Alternatively, the material can be sent to a licensed recycler or reclaimer[1].

### 4. Disposal of Contaminated Materials:

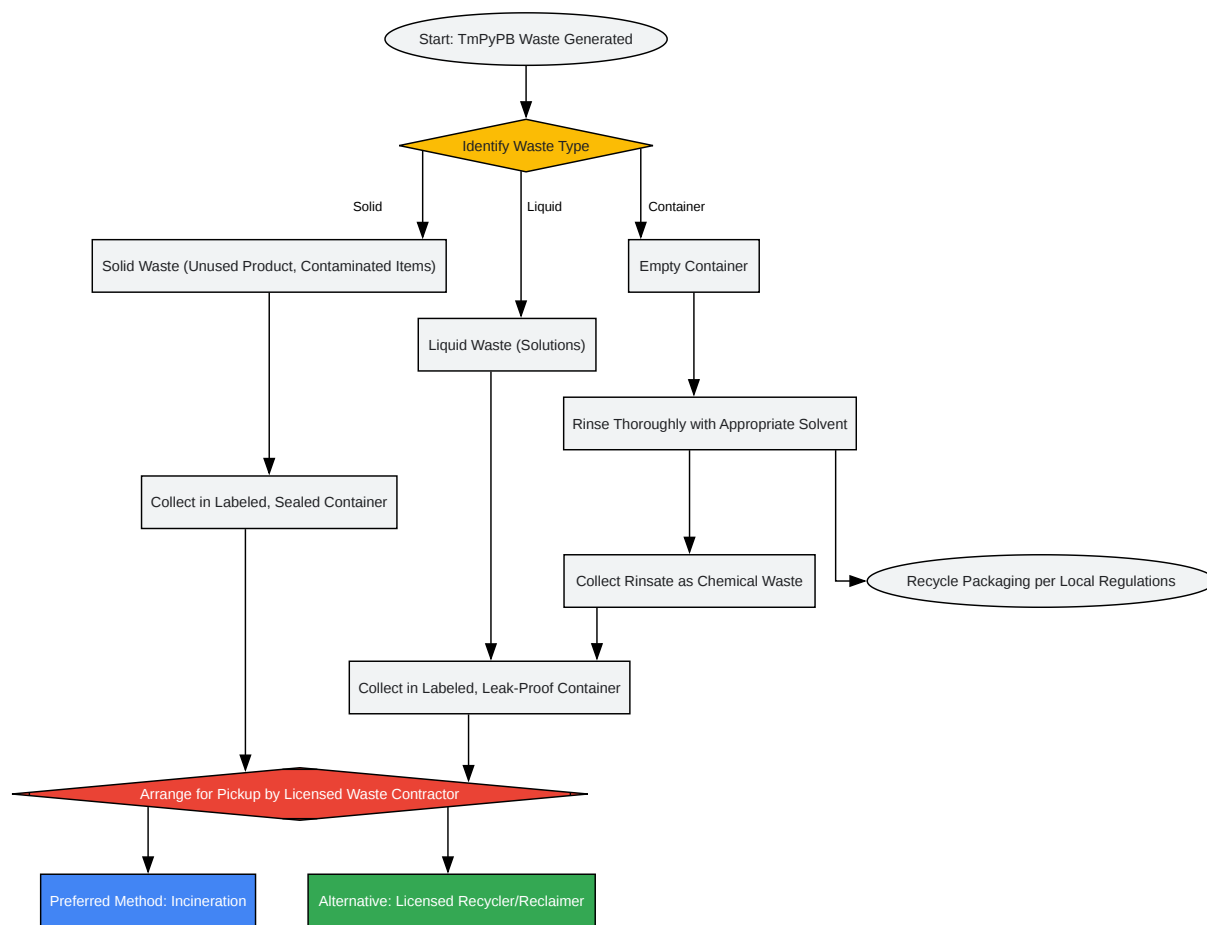
- All lab equipment and consumables contaminated with **TmPyPB** should be treated as chemical waste and disposed of following the same procedures as the chemical itself.

### 5. Disposal of Empty Containers:

- Ensure that containers are completely emptied before disposal[1].
- Thoroughly rinse the empty container with a suitable solvent (e.g., dichloromethane, as it is used for absorption/photoluminescence measurements[3]). The rinsate should be collected and disposed of as chemical waste.
- Once completely empty and cleaned, the packaging may be recycled in accordance with local regulations[1].

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **TmPyPB**.



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Caption: Workflow for the safe disposal of **TmPyPB** waste.

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## References

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